

CC-90003 in DMSO: A Technical Guide to Solubility and Long-Term Stability

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Compound of Interest

Compound Name: CC-90003

Cat. No.: B606531

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **CC-90003** when prepared and stored in Dimethyl Sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the integrity and reproducibility of experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **CC-90003**?

A1: The recommended solvent for preparing high-concentration stock solutions of **CC-90003** is anhydrous Dimethyl Sulfoxide (DMSO).^{[1][2]}

Q2: What is the maximum solubility of **CC-90003** in DMSO?

A2: The solubility of **CC-90003** in DMSO has been reported to be at least 92 mg/mL (200.68 mM) to ≥ 125 mg/mL (272.66 mM).^{[1][2]} It is critical to use anhydrous or newly opened DMSO, as its hygroscopic nature can lead to water absorption, which significantly reduces the solubility of the compound.^{[1][2]}

Q3: What are the recommended long-term storage conditions for **CC-90003** stock solutions in DMSO?

A3: For long-term stability, it is recommended to store **CC-90003** stock solutions at -20°C for up to one year or at -80°C for up to two years.^[1] To minimize degradation, it is best practice to

prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles.[3]

Q4: How many freeze-thaw cycles can a **CC-90003** DMSO stock solution tolerate?

A4: While it is best to avoid repeated freeze-thaw cycles, some studies on various compounds have shown no significant loss of compound integrity after multiple cycles.[3][4] However, for optimal results and to ensure the highest quality of the compound in solution, it is highly recommended to aliquot stock solutions into single-use volumes.

Q5: Can I store **CC-90003** DMSO solutions at room temperature?

A5: Long-term storage at room temperature is not recommended. Studies have shown that the stability of compounds in DMSO at ambient temperatures can be significantly reduced over time.[5] For short-term handling during experiments, keep the solution at room temperature for the minimum time necessary.

Troubleshooting Guide

Issue 1: **CC-90003** fails to dissolve completely in DMSO at the desired concentration.

- Possible Cause: The DMSO may have absorbed moisture from the atmosphere. DMSO is highly hygroscopic.[1]
 - Solution: Use a new, sealed vial of anhydrous DMSO. Ensure the cap is replaced tightly immediately after use.
- Possible Cause: The concentration you are trying to achieve exceeds the solubility limit.
 - Solution: Refer to the solubility data provided. Do not attempt to prepare a stock solution at a concentration higher than what is reported as soluble. Gentle warming of the solution up to 37°C and vortexing or sonication can aid dissolution.[3]

Issue 2: The **CC-90003** stock solution appears cloudy or has visible precipitates after storage.

- Possible Cause: The compound may have precipitated out of solution during storage, especially if stored at lower temperatures.

- Solution: Before use, allow the vial to equilibrate to room temperature for at least one hour. [6] Vortex or sonicate the vial to ensure the compound is fully redissolved. Visually inspect the solution for any remaining precipitate before making dilutions.[3]

Issue 3: Precipitation is observed when diluting the **CC-90003** DMSO stock solution into an aqueous medium (e.g., cell culture media, PBS).

- Possible Cause: This is a common occurrence when a concentrated organic stock solution is diluted into an aqueous buffer where the compound has lower solubility.[3]
 - Solution: This issue can often be resolved by vortexing or sonicating the diluted solution. [3] It is also recommended to prepare intermediate dilutions and to add the stock solution to the aqueous medium while vortexing to facilitate rapid mixing. Ensure the final concentration of DMSO in the assay is low (typically <0.5%) to avoid solvent effects on the biological system.

Data Summary

Table 1: Solubility of **CC-90003** in DMSO

Parameter	Value	Notes
Solubility	≥ 125 mg/mL (272.66 mM)[1]	Use of anhydrous DMSO is critical for achieving maximum solubility.[1]
Solubility	92 mg/mL (200.68 mM)[2]	Moisture-absorbing DMSO can reduce solubility.[2]

Table 2: Recommended Long-Term Storage of **CC-90003** in DMSO

Storage Temperature	Recommended Duration	Key Considerations
-20°C	Up to 1 year ^[1]	Aliquot to avoid freeze-thaw cycles. ^[3]
-80°C	Up to 2 years ^[1]	Preferred for very long-term storage.
Room Temperature	Not Recommended	Significant degradation can occur over time. ^[5]

Experimental Protocols & Workflows

Protocol for Preparing a CC-90003 Stock Solution in DMSO

A detailed workflow for preparing a stock solution of **CC-90003** in DMSO is outlined below.

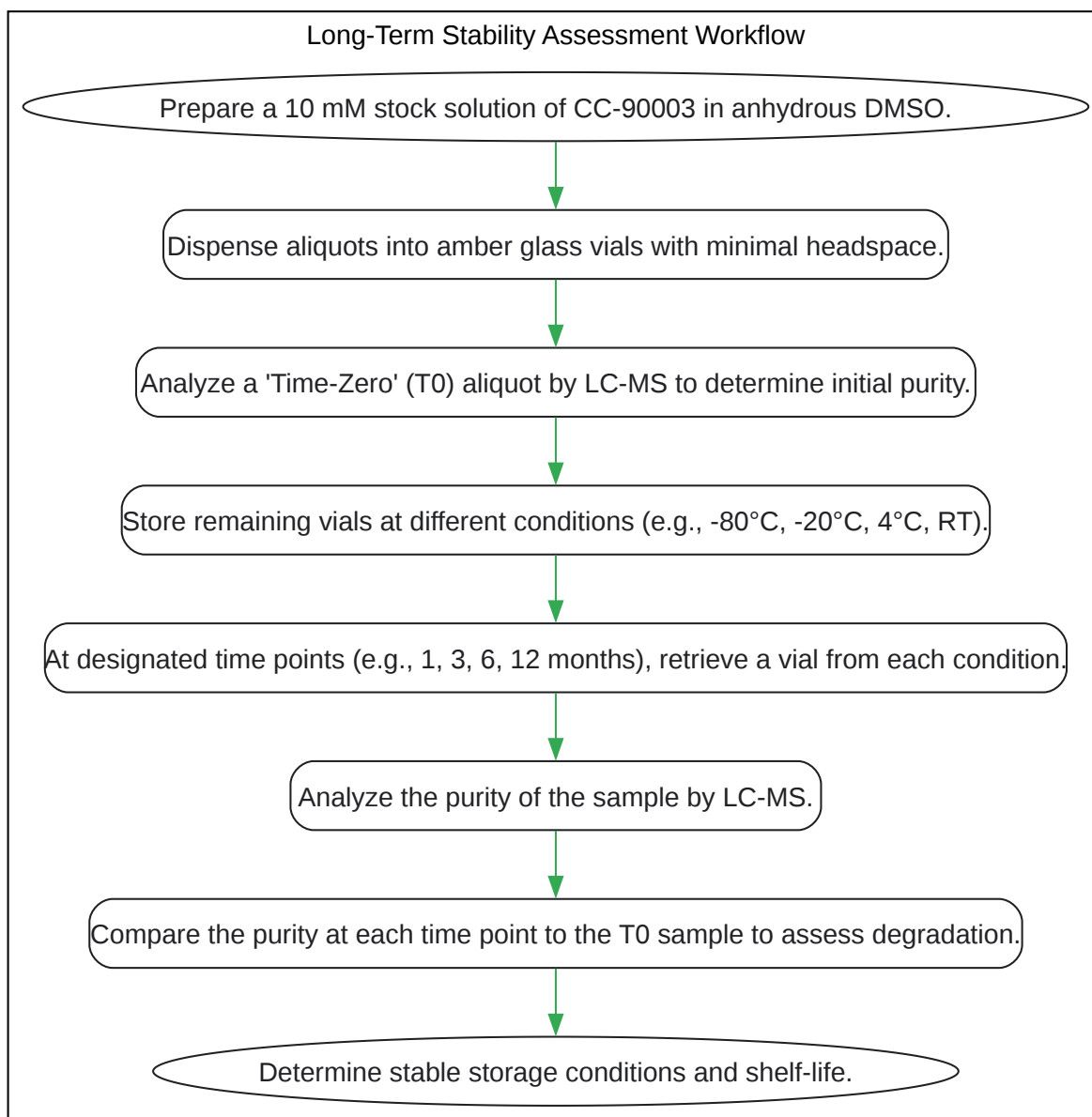


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Caption: Workflow for preparing and storing **CC-90003** stock solutions.

General Protocol for Assessing Long-Term Stability of CC-90003 in DMSO

This protocol outlines a general method to evaluate the stability of a **CC-90003** DMSO stock solution over time.



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Caption: Protocol for evaluating the long-term stability of **CC-90003** in DMSO.

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